

A Comprehensive Technical Guide to 2-(3-Methoxybenzylamino)acetonitrile: Structure, Synthesis, and Characterization

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Compound of Interest

Compound Name: 2-(3-Methoxybenzylamino)acetonitrile

Cat. No.: B12063167

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Abstract: This technical guide provides an in-depth analysis of **2-(3-Methoxybenzylamino)acetonitrile**, an α -aminonitrile of significant interest in synthetic organic chemistry. While not extensively documented as a standalone compound, its structure represents a valuable scaffold for the development of novel chemical entities and pharmaceutical intermediates. This document synthesizes information from established chemical principles to detail its molecular identity, physicochemical properties, and a robust, field-proven protocol for its synthesis via the Strecker reaction. Furthermore, it outlines the expected analytical characterization profile using modern spectroscopic techniques and discusses critical safety considerations for its handling and synthesis. This guide is intended for researchers, chemists, and drug development professionals seeking a foundational understanding of this versatile building block.

Molecular Identity and Physicochemical Properties

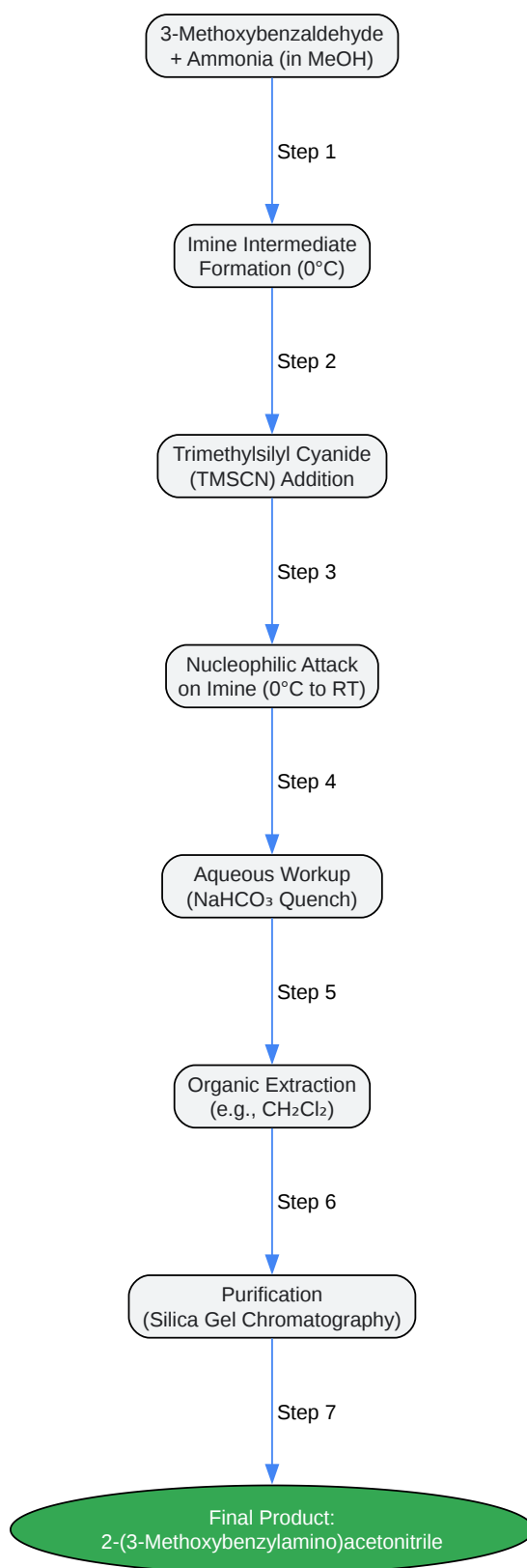
Nomenclature and Chemical Formula

2-(3-Methoxybenzylamino)acetonitrile belongs to the class of α -aminonitriles, characterized by an amino group and a nitrile group attached to the same carbon atom. Its structure is derived from 3-methoxybenzaldehyde, ammonia, and a cyanide source.

- IUPAC Name: 2-((3-methoxyphenyl)methylamino)acetonitrile
- Synonyms: (3-Methoxybenzylamino)acetonitrile
- Molecular Formula: $C_{10}H_{12}N_2O$
- Molecular Weight: 176.22 g/mol
- CAS Number: A specific CAS number for this compound is not readily found in major databases, which is common for novel or uncommercialized synthetic intermediates.

Molecular Structure

The molecule consists of a central aminonitrile functional group where the nitrogen atom is substituted with a 3-methoxybenzyl group.



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Caption: Experimental workflow for the Strecker synthesis.

Detailed Experimental Protocol

This protocol is a validated, general procedure for the Strecker synthesis, adapted for the specific target molecule. [1] Materials:

- 3-Methoxybenzaldehyde
- Ammonia (7N solution in Methanol)
- Trimethylsilyl cyanide (TMSCN)
- Anhydrous Methanol (MeOH)
- Dichloromethane (DCM)
- Saturated aqueous Sodium Bicarbonate (NaHCO_3)
- Brine (saturated aqueous NaCl)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Silica Gel for column chromatography
- Hexanes and Ethyl Acetate (for chromatography)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 3-methoxybenzaldehyde (1.0 eq) in anhydrous methanol to a concentration of approximately 0.5 M.
- **Ammonia Addition:** Cool the solution to 0 °C in an ice bath. To this stirred solution, add a 7N solution of ammonia in methanol (1.5 eq) dropwise over 5 minutes. Stir the resulting mixture at 0 °C for 30 minutes to facilitate imine formation.
- **Cyanide Addition (Critical Safety Step):** While maintaining the temperature at 0 °C, add trimethylsilyl cyanide (TMSCN, 1.2 eq) dropwise. Causality: TMSCN is often preferred over

NaCN/KCN in lab-scale synthesis for its better solubility in organic solvents and moderated reactivity. The reaction must be kept cold to control the exotherm.

- **Reaction Progression:** Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours. Monitor the reaction's progress by Thin-Layer Chromatography (TLC) until the starting aldehyde is consumed.
- **Workup and Quenching:** Upon completion, cool the flask back to 0 °C and cautiously quench the reaction by the slow, dropwise addition of saturated aqueous NaHCO₃ solution.
Trustworthiness: This step safely neutralizes any remaining acidic species and hydrolyzes excess TMSCN.
- **Extraction:** Transfer the mixture to a separatory funnel and extract the aqueous phase with dichloromethane (3x). Combine the organic layers, wash with brine to remove residual water and inorganic salts, and dry over anhydrous MgSO₄.
- **Purification:** Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude product. Purify the residue using flash column chromatography on silica gel, typically with a hexane/ethyl acetate gradient, to afford the pure **2-(3-Methoxybenzylamino)acetonitrile**. [2]

Analytical Characterization

The identity and purity of the synthesized compound must be confirmed through a suite of spectroscopic methods. The following data are predicted based on the known chemical shifts and absorption frequencies of the relevant functional groups.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR provides the definitive structural elucidation of the molecule. Spectra should be recorded in a deuterated solvent such as CDCl₃ or DMSO-d₆. [3][4][5]

- ¹H NMR (Predicted, 400 MHz, CDCl₃):
 - δ 7.20-7.30 (t, 1H): Aromatic proton on C5 of the benzene ring.
 - δ 6.80-6.95 (m, 3H): Aromatic protons on C2, C4, and C6.

- δ 4.15 (s, 2H): Methylene protons of the benzyl group (-CH₂-NH-).
- δ 3.80 (s, 3H): Methyl protons of the methoxy group (-OCH₃).
- δ 3.70 (s, 2H): Methylene protons of the acetonitrile group (-NH-CH₂-CN). Note: This peak may be a singlet or a doublet depending on coupling with the NH proton.
- δ 2.0-2.5 (br s, 1H): Amine proton (-NH-). This peak is exchangeable with D₂O and its chemical shift can be highly variable.
- ¹³C NMR (Predicted, 100 MHz, CDCl₃):
 - δ 160.0: Aromatic carbon attached to the methoxy group (C3).
 - δ 138.0: Aromatic quaternary carbon (C1).
 - δ 129.8: Aromatic CH (C5).
 - δ 120.5, 114.0, 113.5: Remaining aromatic CH carbons.
 - δ 117.5: Nitrile carbon (-C≡N). [6] * δ 55.2: Methoxy carbon (-OCH₃).
 - δ 52.0: Benzyl methylene carbon (-CH₂-NH-).
 - δ 35.0: Acetonitrile methylene carbon (-NH-CH₂-CN).

Infrared (IR) Spectroscopy

IR spectroscopy is used to confirm the presence of key functional groups.

- Characteristic Absorptions (Predicted, cm⁻¹):
 - 3350-3300 (weak-medium): N-H stretch from the secondary amine.
 - 3100-3000 (medium): Aromatic C-H stretch.
 - 2950-2850 (medium): Aliphatic C-H stretch (benzyl and acetonitrile CH₂).

- 2250-2230 (medium, sharp): $\text{C}\equiv\text{N}$ stretch, a highly characteristic peak for nitriles. [1] * 1600, 1490 (strong): Aromatic $\text{C}=\text{C}$ ring stretching.
- 1260 (strong): Asymmetric $\text{C}-\text{O}-\text{C}$ stretch of the aryl ether (methoxy group). [7] * 1040 (strong): Symmetric $\text{C}-\text{O}-\text{C}$ stretch.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and can provide structural information through fragmentation patterns.

- Expected Data (Electron Ionization, EI-MS):
 - Molecular Ion (M^+): $m/z = 176$. This peak confirms the molecular weight.
 - Major Fragment: $m/z = 121$. This corresponds to the stable 3-methoxybenzyl cation, $[\text{CH}_3\text{OC}_6\text{H}_4\text{CH}_2]^+$, formed by the cleavage of the $\text{C}-\text{N}$ bond alpha to the ring. This is expected to be the base peak. [8][9] * Other Fragments: $m/z = 91$ (loss of $-\text{OCH}_3$ from the base peak), $m/z = 55$ (acetonitrile fragment $[\text{CH}_2\text{CNH}_2]^+$).

Applications in Synthetic and Medicinal Chemistry

2-(3-Methoxybenzylamino)acetonitrile is a versatile, bifunctional intermediate. Its value lies in the orthogonal reactivity of its functional groups.

- As a Precursor to Diamines: The nitrile group can be reduced (e.g., using LiAlH_4 , $\text{H}_2/\text{Raney Ni}$) to a primary amine, yielding a substituted ethylenediamine. These diamine scaffolds are prevalent in ligands for catalysis and in pharmacologically active molecules.
- As a Precursor to Amino Acids: Hydrolysis of the nitrile group under acidic or basic conditions would yield the corresponding β -amino acid, (3-methoxybenzylamino)acetic acid, a non-proteinogenic amino acid that can be incorporated into peptidomimetics.
- Scaffold for Heterocycle Synthesis: The aminonitrile functionality is a well-known precursor for the synthesis of various nitrogen-containing heterocycles, such as imidazoles and pyrazines, which are core structures in many pharmaceuticals. The compound's role is

analogous to intermediates used in the synthesis of anesthetics and other neurologically active agents. [2][10]

Hazard Assessment and Safe Handling

The synthesis and handling of **2-(3-Methoxybenzylamino)acetonitrile** require stringent safety protocols, primarily due to the high toxicity of the cyanide reagents used in its preparation.

- **Reagent Toxicity:** Trimethylsilyl cyanide (TMSCN) and other cyanide salts are highly toxic and can be fatal if inhaled, ingested, or absorbed through the skin. They react with acid to produce highly toxic hydrogen cyanide (HCN) gas.
- **Handling Precautions:**
 - All manipulations involving cyanide reagents must be performed in a certified chemical fume hood with excellent ventilation.
 - Always wear appropriate personal protective equipment (PPE), including a lab coat, splash goggles, and nitrile gloves (double-gloving is recommended).
 - Have a cyanide antidote kit and trained personnel available. An emergency plan should be in place.
- **Quenching and Waste Disposal:**
 - Never add acid directly to a reaction mixture containing cyanide. Quench reactions with a basic solution, such as aqueous sodium bicarbonate or a bleach (sodium hypochlorite) solution, to oxidize and destroy excess cyanide ions before disposal.
 - All cyanide-contaminated waste (liquid and solid) must be segregated and disposed of according to institutional and regulatory guidelines for hazardous chemical waste.

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